

# "Methyl 2-amino-2-(pyridin-2-YL)acetate" CAS number and physical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Methyl 2-amino-2-(pyridin-2-YL)acetate

Cat. No.: B115305

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## An In-depth Technical Guide to Methyl 2-amino-2-(pyridin-2-YL)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-amino-2-(pyridin-2-yl)acetate**, a pyridine-containing non-natural amino acid ester of interest in chemical and pharmaceutical research. The document details its chemical identity, physical properties, and outlines a general synthetic approach. Due to the limited publicly available information on its specific biological activity, this guide also proposes a potential application based on the activities of structurally related compounds, providing a logical framework for future research.

## Chemical Identity and Physical Properties

**Methyl 2-amino-2-(pyridin-2-yl)acetate** is identified by the Chemical Abstracts Service (CAS) number 154410-83-0.<sup>[1][2][3][4]</sup> This compound is typically available as an off-white to light yellow powder.<sup>[5]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methyl 2-amino-2-(pyridin-2-yl)acetate**

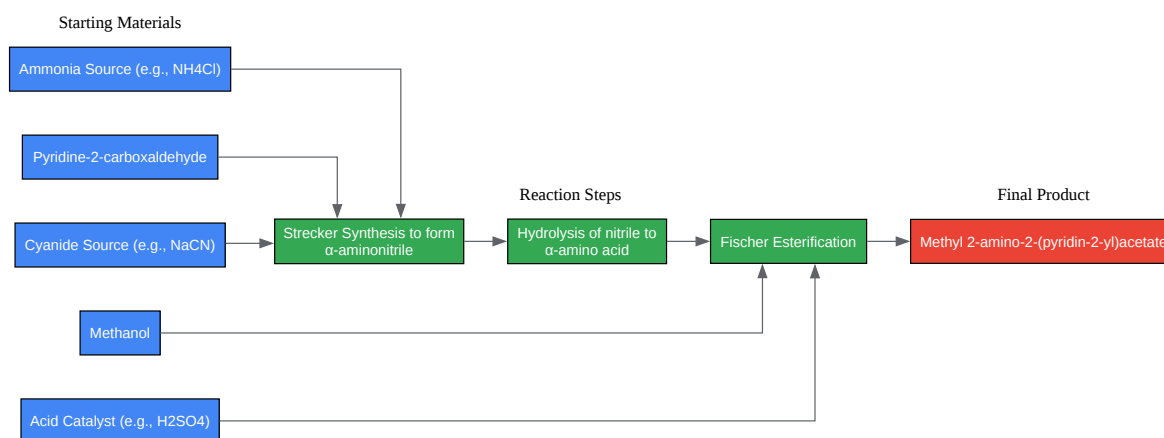
Property	Value	Reference
CAS Number	154410-83-0	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[4]
Molecular Weight	166.18 g/mol	[4]
Appearance	Off-white to light yellow powder	[5]
Boiling Point	250 °C	[1][2][4]
Density	1.187 g/cm <sup>3</sup>	[1][2][4]
Flash Point	105 °C	[1][2]
pKa (Predicted)	5.93 ± 0.39	[1][4]
Solubility	Data not available	
Melting Point	Data not available	

## Synthesis

While a detailed, step-by-step experimental protocol for the synthesis of **Methyl 2-amino-2-(pyridin-2-yl)acetate** is not readily available in the public domain, a general and plausible synthetic route can be inferred from standard organic chemistry principles and analogous preparations of  $\alpha$ -amino esters. The enantioselective synthesis of  $\alpha$ -amino esters is a well-established field, often involving the catalytic asymmetric addition to  $\alpha$ -iminoesters or the derivatization of  $\alpha$ -halo glycines.<sup>[6][7][8][9][10]</sup>

A potential synthetic pathway for **Methyl 2-amino-2-(pyridin-2-yl)acetate** could involve the esterification of the corresponding amino acid, 2-amino-2-(pyridin-2-yl)acetic acid, or a more direct approach from a pyridine-2-carboxaldehyde derivative. A generalized reaction scheme is presented below.

### Generalized Synthesis Workflow



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A generalized workflow for the synthesis of the target compound.

Note on Experimental Protocol: The above diagram illustrates a logical synthetic sequence. A detailed experimental protocol would require optimization of reaction conditions, including temperature, reaction time, and purification methods. For a specific enantioselective synthesis, the use of chiral catalysts would be necessary.<sup>[6][7][8][9][10]</sup>

## Potential Biological Activity and Research Directions

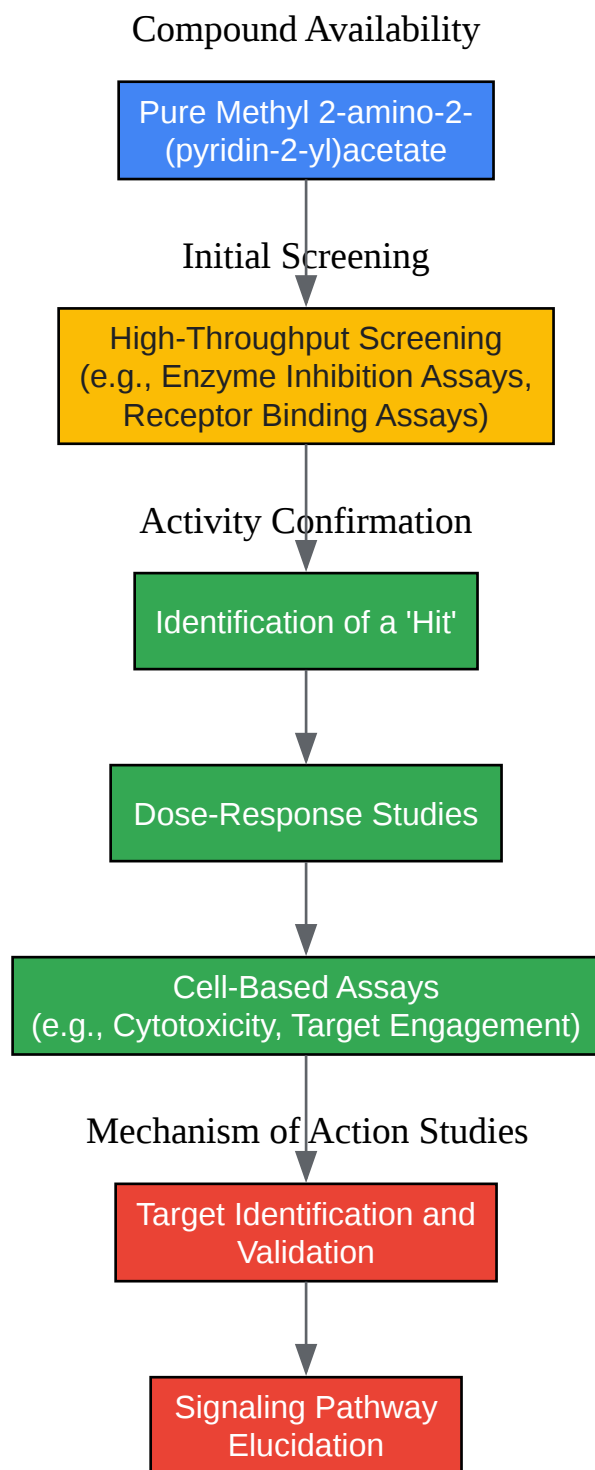
Direct experimental evidence for the biological activity or signaling pathway of **Methyl 2-amino-2-(pyridin-2-yl)acetate** is currently lacking in the scientific literature. However, the structural

motif of a pyridine ring coupled with an amino acid ester suggests potential interactions with biological targets that recognize either pyridinyl compounds or amino acid derivatives.

Many pyridine-containing compounds exhibit a wide range of biological activities. Given that this molecule is a non-natural amino acid, a plausible area of investigation would be its potential role as an enzyme inhibitor, where it might mimic a natural amino acid substrate.

#### Proposed Logical Framework for Investigating Biological Activity

The following diagram outlines a logical workflow for the initial investigation of the biological properties of **Methyl 2-amino-2-(pyridin-2-yl)acetate**, starting from the synthesized compound and progressing towards identifying a potential mechanism of action.



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A proposed workflow for the biological evaluation of the compound.

This structured approach allows for a systematic investigation, starting with broad screening to identify any biological activity and progressively narrowing the focus to elucidate the specific mechanism of action. Researchers and drug development professionals can use this framework to guide their studies on this and other novel chemical entities.

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Address: 3281 E Guasti Rd  
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